

Application Notes and Protocols: Torbugesic and Medetomidine Combination Anesthesia

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Compound of Interest

Compound Name: *Torbugesic*

Cat. No.: *B1216638*

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Introduction

The combination of **Torbugesic** (butorphanol tartrate), a synthetic opioid agonist-antagonist, and medetomidine, a potent α 2-adrenergic agonist, is a widely utilized anesthetic protocol in veterinary medicine and animal research. This combination provides reliable sedation, analgesia, and muscle relaxation. A key advantage of this protocol is its reversibility with atipamezole, an α 2-adrenergic antagonist, which allows for rapid recovery of the animal. These application notes provide a detailed overview of the protocol, including dosage information for various species, physiological effects, and a standardized experimental workflow.

Mechanism of Action

The anesthetic and analgesic effects of this combination are achieved through the synergistic action of its components:

- **Medetomidine:** Acts as a potent and selective α 2-adrenergic agonist. By stimulating α 2-receptors in the central nervous system, it inhibits the release of norepinephrine, leading to sedation, analgesia, and muscle relaxation.

- Butorphanol (**Torbugesic**): An opioid with mixed agonist-antagonist properties. It primarily acts as an agonist at κ -opioid receptors, contributing to analgesia and sedation, and as an antagonist at μ -opioid receptors, which can mitigate some of the respiratory depressive effects associated with pure μ -agonist opioids.

Data Presentation

The following tables summarize recommended dosages and key anesthetic parameters for the **Torbugesic** and medetomidine combination in various animal species as reported in the literature.

Table 1: Recommended Dosages of **Torbugesic** (Butorphanol) and Medetomidine in Different Species

Species	Butorphanol (mg/kg)	Medetomidine (µg/kg)	Route of Administration	Reference
Dogs	0.1	10 - 25	Intramuscular (IM) or Intravenous (IV)	[1]
Cats	0.4	50	IM or Subcutaneous (SC)	[1]
Rabbits	2.0	200	Intravenous (IV) and Subcutaneous (SC) dual route	[2][3]
Pigs	0.2	80	Intramuscular (IM)	[4]
Horses (Przewalski)	0.05	60	Intramuscular (IM)	[5]
Black-footed Cats (Captive)	0.4	Not specified in µg/kg, but part of a combination	Intramuscular (IM)	[6]
Black-footed Cats (Free-ranging)	0.8 (higher dose)	Not specified in µg/kg, but part of a combination	Intramuscular (IM)	[6]
Various Ungulates	0.03 - 0.13	Detomidine used (another α2-agonist)	Intramuscular (IM)	[7][8]

Table 2: Anesthetic Timelines and Reversal

Species	Anesthetic Combination	Time to Anesthesia	Duration of Anesthesia	Reversal Agent	Time to Recovery after Reversal	Reference
Dogs	Medetomidine, Butorphanol, Midazolam	2 ± 1 minutes	82 ± 5 minutes	Atipamezole	< 20 minutes	[9]
Rats	Sufentanil, Medetomidine	Not specified	76 - 124 minutes	Atipamezole and Butorphanol	< 7 minutes	[10]
Pigs	Medetomidine, Butorphanol, Ketamine	Not specified	Not specified	Atipamezole	Not specified	[11]
Rabbits	Medetomidine, Alfaxalone, Butorphanol	Not specified	Not specified	Atipamezole	Faster than MMB combination	[2][3]

Experimental Protocols

General Anesthetic Protocol

This protocol outlines a general procedure for inducing anesthesia using a **Torbugesic** and medetomidine combination. Note: Specific dosages should be determined based on the species, health status of the animal, and the required depth and duration of anesthesia (refer to Table 1).

Materials:

- **Torbugesic** (butorphanol tartrate) injectable solution
- Medetomidine hydrochloride injectable solution
- Sterile syringes and needles
- Animal scale for accurate weight determination
- Monitoring equipment (e.g., stethoscope, pulse oximeter, thermometer)
- Atipamezole hydrochloride for reversal
- Supplemental oxygen source (recommended)
- Warming device (e.g., heating pad, forced-air warmer)

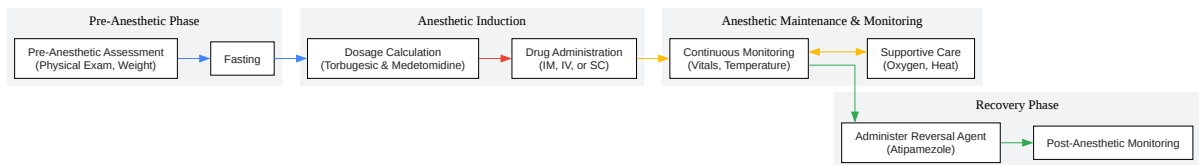
Procedure:

- Pre-anesthetic Assessment:
 - Perform a thorough physical examination of the animal.
 - Accurately weigh the animal to ensure correct drug dosage calculation.
 - Withhold food for an appropriate period according to species-specific guidelines to reduce the risk of regurgitation and aspiration.
- Drug Preparation:
 - Calculate the required volume of **Torbugesic** and medetomidine based on the animal's weight and the desired dosage.
 - The two drugs can often be combined in the same syringe for a single injection.^[1]
- Administration:
 - Administer the drug combination via the appropriate route (intramuscular is common for sedation and minor procedures).

- For rabbits, a dual-route administration (intravenous and subcutaneous) has been shown to be effective.[\[2\]](#)[\[3\]](#)
- Monitoring:
 - Continuously monitor vital signs throughout the anesthetic period. This includes:
 - Heart rate and rhythm
 - Respiratory rate and character
 - Oxygen saturation (SpO₂)
 - Body temperature
 - Be aware of potential side effects such as bradycardia, respiratory depression, and hypothermia.[\[9\]](#)[\[10\]](#)[\[12\]](#)
 - Provide supplemental oxygen and thermal support as needed.
- Reversal:
 - Once the procedure is complete, administer atipamezole to reverse the sedative and cardiovascular effects of medetomidine.
 - The dosage of atipamezole is typically based on the preceding dose of medetomidine.
 - Continue to monitor the animal closely during the recovery period.

Visualizations

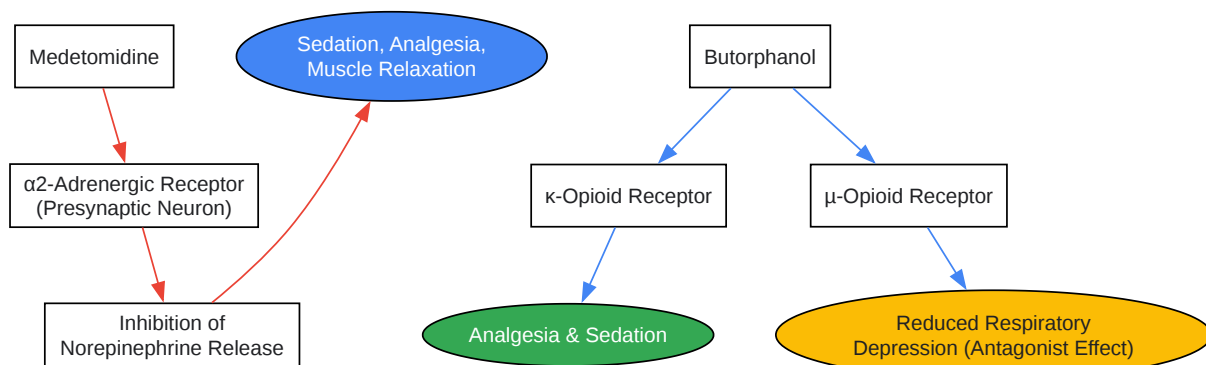
Experimental Workflow Diagram



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Caption: Workflow for **Torbugesic** and Medetomidine Anesthesia.

Signaling Pathway (Simplified)



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Caption: Simplified Mechanism of Action.

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